

Theoretical Models of Atomic Nitrogen Structure: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitrogen, atomic

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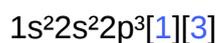
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the theoretical models describing the atomic structure of nitrogen. It covers the fundamental electronic configuration, the hierarchy of energy level structures including fine and hyperfine splittings, and the experimental methodologies used to determine these properties.

Core Theoretical Model: Electronic Structure

The atomic structure of nitrogen (N), with atomic number $Z=7$, is fundamentally described by its electronic configuration. A neutral nitrogen atom possesses seven electrons.[1][2] Following the Aufbau principle, these electrons occupy the lowest available energy orbitals.

The ground-state electron configuration of atomic nitrogen is:



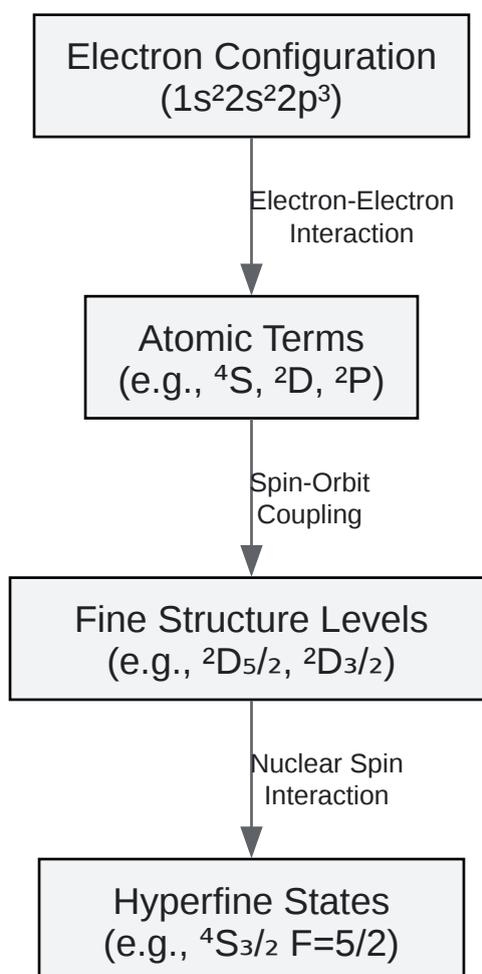
This configuration indicates that the first electron shell ($n=1$) is completely filled with two electrons in the 1s orbital. The second shell ($n=2$) contains the remaining five electrons, with two in the 2s orbital and three in the 2p orbitals. The three 2p electrons occupy the p_x , p_y , and p_z orbitals singly, with parallel spins, in accordance with Hund's rule of maximum multiplicity.[1]

Quantum Numbers and Term Symbols

The arrangement of electrons in the partially filled 2p subshell gives rise to specific atomic states, which are concisely described by term symbols in the form $^{2s+1}L_j$.

- Total Orbital Angular Momentum (L): For the $2p^3$ configuration, the three electrons have individual orbital angular momentum quantum numbers (l) of 1. The total L is the vector sum of these, resulting in possible L values of 0, 1, 2, and 3, which correspond to S, P, D, and F terms, respectively. However, due to the Pauli exclusion principle, only specific terms are allowed. For nitrogen's $2p^3$ configuration, the allowed terms are 4S , 2D , and 2P .[\[1\]](#)
- Total Spin Angular Momentum (S): The three unpaired 2p electrons, each with spin $s=1/2$, can combine to give a total spin S of $3/2$ (quartet state) or $1/2$ (doublet states).[\[1\]](#)
- Hund's Rules:
 - The term with the highest spin multiplicity ($2S+1$) is the most stable. For nitrogen, the $S=3/2$ state (a quartet) is the ground state.
 - For terms with the same multiplicity, the one with the highest total orbital angular momentum (L) is the most stable.
- Ground State Term Symbol: Applying Hund's rules, the ground state of nitrogen has the highest multiplicity ($S=3/2$) and is an S-term ($L=0$). The total angular momentum J is the sum of L and S, so $J = 3/2$. This results in the ground state term symbol $^4S_{3/2}$.[\[1\]](#)

The hierarchy of nitrogen's atomic structure begins with the broad electron configuration, which gives rise to distinct terms (e.g., 4S , 2D , 2P) based on electron-electron interactions.



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Hierarchy of Atomic Nitrogen Structure.

Fine and Hyperfine Structure

While the electronic configuration provides a foundational model, higher-resolution examination reveals further splitting of energy levels, known as fine and hyperfine structure.

Fine Structure

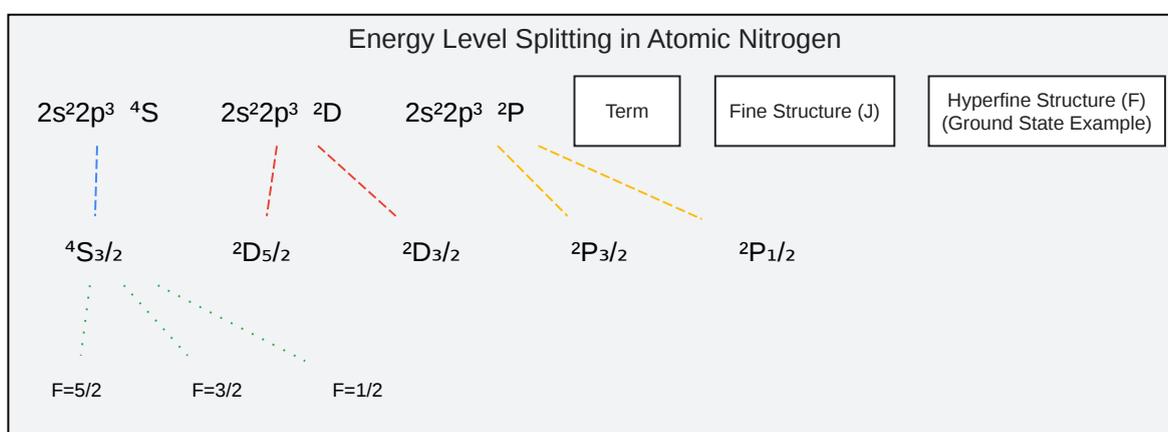
Fine structure arises from the interaction between the electron's spin magnetic moment and the magnetic field generated by its orbital motion around the nucleus (spin-orbit coupling).[4] This interaction splits the atomic terms (defined by L and S) into distinct energy levels, each characterized by a total electronic angular momentum quantum number, J. The values of J are given by the vector sum of L and S, ranging from |L-S| to L+S.[5]

- For the nitrogen ground state (4S), $L=0$ and $S=3/2$, so there is only one possible J value ($J=3/2$). Therefore, the ground state term is not split by fine structure.
- For the excited 2D term, $L=2$ and $S=1/2$. This gives J values of $5/2$ and $3/2$, splitting the term into two fine structure levels: $^2D_{5/2}$ and $^2D_{3/2}$.
- For the excited 2P term, $L=1$ and $S=1/2$. This gives J values of $3/2$ and $1/2$, splitting the term into two fine structure levels: $^2P_{3/2}$ and $^2P_{1/2}$.

Hyperfine Structure

Hyperfine structure is a smaller energy splitting caused by the interaction of the total electronic angular momentum (J) with the nuclear spin angular momentum (I).^{[6][7]} For the most abundant isotope, nitrogen-14 (^{14}N), the nuclear spin is $I=1$.^[8] This interaction splits each fine structure level into multiple hyperfine levels, characterized by a total atomic angular momentum quantum number, F , where F ranges from $|J-I|$ to $J+I$.^[7]

- For the $^4S_{3/2}$ ground state level ($J=3/2$, $I=1$), F can be $1/2$, $3/2$, or $5/2$.
- The energy shift for each hyperfine level is described by the magnetic dipole coupling constant, A .



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Energy level splitting in atomic nitrogen.

Quantitative Data

The energy levels of atomic nitrogen have been precisely determined through spectroscopic methods. The data below is sourced from the National Institute of Standards and Technology (NIST) Atomic Spectra Database.[6]

Table 1: Energy Levels of Neutral Nitrogen (N I)

Configuration	Term	J	Energy Level (cm ⁻¹)
1s ² 2s ² 2p ³	4S°	3/2	0.000
1s ² 2s ² 2p ³	2D°	5/2	19224.464
		3/2	19233.177
1s ² 2s ² 2p ³	2P°	1/2	28838.920
		3/2	28839.306
1s ² 2s ² 2p ² (3P)3s	4P	1/2	83284.070
		3/2	83317.830
		5/2	83364.620

The ionization energy for neutral nitrogen (N I) is 117225.7 cm⁻¹ (14.5341 eV).[8]

Table 2: Fine Structure Splitting

The energy difference between the J levels within a given term can be calculated from the NIST data.

Term	J Levels	Fine Structure Splitting (cm ⁻¹)
2D°	5/2, 3/2	8.713
2P°	3/2, 1/2	0.386

Table 3: Hyperfine Structure Constants

The hyperfine structure is characterized by coupling constants. The most precisely measured is the magnetic dipole coupling constant (A) for the ground state.

Isotope	Term	J	Constant (A)
^{14}N	4S°	3/2	10.4509 MHz ^{[9][10]}

Experimental Protocols: Atomic Emission Spectroscopy

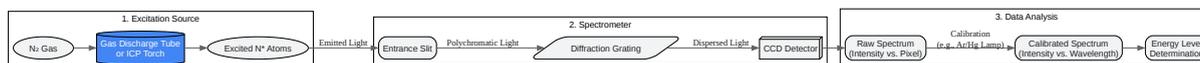
The theoretical models of atomic structure are validated and refined through experimental techniques, primarily atomic emission spectroscopy (AES).^[3] The core principle of AES is to excite the electrons of an atom to higher energy levels and then analyze the electromagnetic radiation (light) emitted as they relax to lower levels.

Detailed Methodology

A typical experimental workflow for analyzing the atomic spectrum of nitrogen involves the following steps:

- Atomization and Excitation:
 - Source: A high-energy source is required to dissociate molecular nitrogen (N_2) into atoms and excite them. Common sources include a high-voltage gas discharge tube containing low-pressure nitrogen gas or an Inductively Coupled Plasma (ICP) torch where an aerosol of a nitrogen-containing compound is introduced into a high-temperature argon plasma.^{[2][11]}
 - Process: In the source, energetic collisions (with electrons or ions) cause N_2 molecules to dissociate. The resulting nitrogen atoms are then excited, promoting their valence electrons to higher, unstable energy orbitals.
- Dispersion of Emitted Light:

- Collection: Light emitted from the excited atoms is collected using lenses and focused onto the entrance slit of a spectrometer.
- Dispersion Element: Inside the spectrometer, a diffraction grating disperses the light, separating it into its constituent wavelengths. The angle at which light is diffracted depends on its wavelength.
- Detection:
 - Detector: A position-sensitive detector, such as a Charge-Coupled Device (CCD) or a photodiode array, is placed at the focal plane of the spectrometer.[2]
 - Signal Acquisition: Each wavelength is focused onto a different point on the detector, which converts the light intensity at each wavelength into an electrical signal. This creates a digital representation of the emission spectrum.
- Calibration and Analysis:
 - Wavelength Calibration: The spectrometer is calibrated using a source with well-known emission lines, such as a mercury-argon or neon lamp. This creates a precise mapping between the detector position and the wavelength of light.[12]
 - Spectral Analysis: The recorded spectrum of nitrogen will show sharp emission lines at specific wavelengths. The wavelength (λ) of each line is related to the energy difference (ΔE) between the initial (E_{upper}) and final (E_{lower}) energy levels of the electronic transition by the Planck-Einstein relation: $\Delta E = hc/\lambda$ (where h is Planck's constant and c is the speed of light).
 - Data Interpretation: By measuring the wavelengths of the emission lines, the energy differences between the various fine and hyperfine structure levels can be determined experimentally, allowing for the validation of the theoretical models.[12]



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Experimental Workflow for Atomic Emission Spectroscopy.

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- To cite this document: BenchChem. [Theoretical Models of Atomic Nitrogen Structure: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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